

Technical Profile: 3-(3-Chloropyridin-4-yl)propanoic Acid

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Compound of Interest

Compound Name: 3-(3-Chloropyridin-4-yl)propanoic acid

CAS No.: 1492447-67-2

Cat. No.: B2499197

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Strategic Scaffold for Fragment-Based Drug Discovery (FBDD)

Executive Summary

3-(3-Chloropyridin-4-yl)propanoic acid is a functionalized pyridine derivative used primarily as a pharmacophore linker and fragment in small molecule drug discovery. Its molecular weight (185.61 g/mol) places it squarely within the "Rule of Three" criteria for fragment-based design, offering high ligand efficiency potential. The presence of the chlorine atom at the 3-position is not merely structural; it modulates the basicity of the pyridine nitrogen (via inductive electron withdrawal) and blocks metabolic oxidation at a vulnerable site, enhancing the metabolic stability of the parent drug candidate.

Physicochemical Characterization

The precise determination of molecular weight and isotopic distribution is critical for high-resolution mass spectrometry (HRMS) validation and stoichiometric calculations in synthesis.

2.1 Molecular Weight & Formula Analysis

Property	Value	Notes
IUPAC Name	3-(3-Chloropyridin-4-yl)propanoic acid	
Molecular Formula	C ₈ H ₈ ClNO ₂	
Average Molecular Weight	185.61 g/mol	Used for molarity/dosing calculations.
Monoisotopic Mass	185.0244 Da	Based on ¹² C, ¹ H, ³⁵ Cl, ¹⁴ N, ¹⁶ O.
Exact Mass (M+2)	187.0214 Da	Based on ³⁷ Cl isotope.

2.2 Isotopic Signature (Mass Spectrometry)

Due to the natural abundance of Chlorine isotopes (

,

), the mass spectrum of this compound exhibits a characteristic 3:1 intensity ratio between the molecular ion (M) and the M+2 peak.[\[1\]](#)[\[2\]](#)

- M Peak (m/z 185.02): 100% Relative Abundance
- M+2 Peak (m/z 187.02): ~32% Relative Abundance

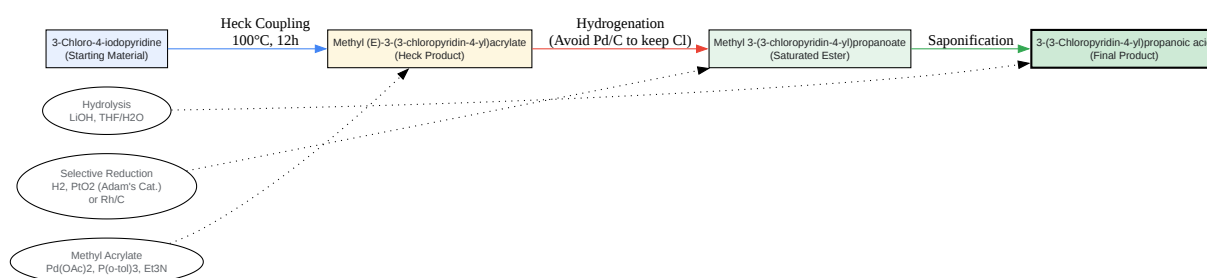
Analyst Note: In LC-MS workflows, the absence of this 3:1 doublet signature indicates dechlorination (a common side reaction during hydrogenation) or misidentification.

Synthetic Methodology

The synthesis of **3-(3-Chloropyridin-4-yl)propanoic acid** requires a sequence that installs the alkyl chain while preserving the aryl chloride. The most robust route utilizes a Heck Cross-Coupling followed by a Chemoselective Reduction.

3.1 Reaction Pathway Diagram

The following directed graph illustrates the synthetic logic, highlighting the critical decision node at the reduction step to prevent hydrogenolysis of the chlorine atom.



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Caption: Synthetic route emphasizing chemoselective hydrogenation to retain the halogen substituent.

3.2 Detailed Experimental Protocol

Step 1: Heck Coupling

- Reagents: Charge a reaction vessel with 3-chloro-4-iodopyridine (1.0 eq), methyl acrylate (1.5 eq), Pd(OAc)₂ (5 mol%), and P(o-tol)₃ (10 mol%) in anhydrous DMF.
- Base: Add Triethylamine (2.5 eq).
- Conditions: Heat to 100°C under N₂ atmosphere for 12-16 hours.
- Workup: Dilute with EtOAc, wash with water/brine.^[3] Purify via silica gel chromatography (Hexane/EtOAc gradient).
- Checkpoint: Confirm formation of the unsaturated acrylate via ¹H NMR (distinct alkene doublets at ~6.5 and 7.6 ppm).

Step 2: Chemoselective Hydrogenation (Critical) Standard Pd/C hydrogenation often leads to dechlorination (hydrodehalogenation).

- Catalyst: Use Platinum Oxide (PtO₂) or Rhodium on Carbon (Rh/C), which are less prone to oxidative addition into Ar-Cl bonds than Palladium.
- Solvent: Methanol or Ethanol.
- Conditions: 1 atm H₂ (balloon), Room Temperature, monitor closely by LC-MS. Stop immediately upon consumption of starting material to prevent over-reduction.

Step 3: Hydrolysis

- Reagents: Dissolve the saturated ester in THF:Water (3:1). Add LiOH (2.0 eq).
- Conditions: Stir at RT for 2 hours.
- Isolation: Acidify to pH 3-4 with 1M HCl. Extract with EtOAc.^[3] Concentrate to yield the title acid.^[4]

Analytical Validation Standards

To ensure the integrity of the material for biological assays, the following analytical signals must be verified.

Method	Expected Signal	Interpretation
^1H NMR (400 MHz, DMSO- d_6)	δ 12.2 (s, 1H)	Carboxylic acid proton (-COOH).
δ 8.5 (s, 1H), 8.3 (d, 1H)	Pyridine ring protons (deshielded by N and Cl).	
δ 7.4 (d, 1H)	Pyridine proton adjacent to the alkyl chain.	
δ 2.9 (t, 2H), 2.6 (t, 2H)	Propanoic acid chain (-CH ₂ -CH ₂ -).	
LC-MS (ESI+)	m/z 186.0 [M+H] ⁺	Protonated molecular ion.
m/z 188.0 [M+H+2] ⁺	^{37}Cl isotope peak (~33% intensity of base peak).	

Application in Drug Discovery[5]

Why this specific Molecular Weight matters: In Fragment-Based Drug Discovery (FBDD), the "Rule of Three" suggests fragments should have a MW < 300. With a MW of 185.6, this molecule allows for significant "growth" (adding functional groups) while remaining within the lipophilic efficiency (LipE) guidelines for oral bioavailability.

Structure-Activity Relationship (SAR) Utility:

- **Conformational Restriction:** The propanoic acid chain provides a flexible linker that can orient the pyridine headgroup into a binding pocket.
- **Bioisosterism:** The 3-chloropyridine moiety serves as a lipophilic, metabolically stable bioisostere for a phenyl or unsubstituted pyridine ring. The chlorine atom fills hydrophobic sub-pockets and reduces the pKa of the pyridine nitrogen, reducing non-specific binding.

References

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